

OICR-12694: A Potent and Selective BCL6 Inhibitor for Cancer Research

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Compound of Interest		
Compound Name:	OICR12694	
Cat. No.:	B15587713	Get Quote

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OICR-12694 is a novel, potent, and orally bioavailable small molecule inhibitor targeting the B-cell lymphoma 6 (BCL6) protein. Developed for researchers, scientists, and drug development professionals, OICR-12694 demonstrates high selectivity for the BCL6 BTB domain, a critical component in the pathogenesis of certain cancers, particularly diffuse large B-cell lymphoma (DLBCL). This guide provides a comprehensive overview of OICR-12694's selectivity profile against other proteins, supported by experimental data and detailed methodologies.

High Selectivity Against Other BTB Domain Proteins

OICR-12694 exhibits exceptional selectivity for the BCL6 BTB domain over other homologous BTB proteins. This high degree of selectivity minimizes off-target effects, making it a valuable tool for specifically investigating the role of BCL6 in various biological processes.

A competitive fluorescence polarization (FP) assay was utilized to determine the binding affinity of OICR-12694 to BCL6 and other BTB domain-containing proteins. The results, summarized in the table below, demonstrate a greater than 100-fold selectivity for BCL6 over other tested BTB proteins.[1]



Protein Target	IC50 (μM)	Selectivity vs. BCL6
BCL6	0.005	-
BAZF	>10	>2000-fold
MIZ1	>10	>2000-fold
PLZF	>10	>2000-fold
FAZF	>10	>2000-fold
Kaiso	>10	>2000-fold
LRF	>10	>2000-fold

Data sourced from Supplemental Table S2 of "Discovery of **OICR12694**: A Novel, Potent, Selective, and Orally Bioavailable BCL6 BTB Inhibitor".[1]

Experimental Protocols

The selectivity of OICR-12694 was determined using rigorous biophysical assays. The following are detailed protocols for the key experiments cited.

Fluorescence Polarization (FP) Assay

This assay measures the ability of a test compound to displace a fluorescently labeled peptide from the BCL6 BTB domain.

Objective: To determine the half-maximal inhibitory concentration (IC50) of OICR-12694 against the BCL6 BTB domain and other BTB proteins.

Materials:

- Purified recombinant BCL6 BTB domain protein (and other BTB proteins)
- Fluorescently labeled SMRT peptide
- OICR-12694
- Assay Buffer (e.g., PBS, 0.01% Triton X-100)



- 384-well black, low-volume microplates
- Plate reader capable of measuring fluorescence polarization

Procedure:

- A solution of the BCL6 BTB protein and the fluorescently labeled SMRT peptide is prepared in the assay buffer.
- Serial dilutions of OICR-12694 are prepared.
- The protein-peptide solution is added to the wells of the microplate.
- The serially diluted OICR-12694 is then added to the wells.
- The plate is incubated at room temperature to allow the binding reaction to reach equilibrium.
- Fluorescence polarization is measured using a plate reader. The excitation wavelength is set to 485 nm and the emission is measured at 535 nm.
- The IC50 values are calculated by fitting the data to a four-parameter logistic equation.

Surface Plasmon Resonance (SPR) Assay

SPR is a label-free technique used to measure the direct binding of a compound to a protein immobilized on a sensor chip.

Objective: To measure the direct binding affinity (KD) of OICR-12694 to the BCL6 BTB domain.

Materials:

- Purified recombinant BCL6 BTB domain protein
- OICR-12694
- SPR instrument (e.g., Biacore)
- Sensor chip (e.g., CM5)



- Amine coupling kit (EDC, NHS, ethanolamine)
- Running buffer (e.g., HBS-EP+)

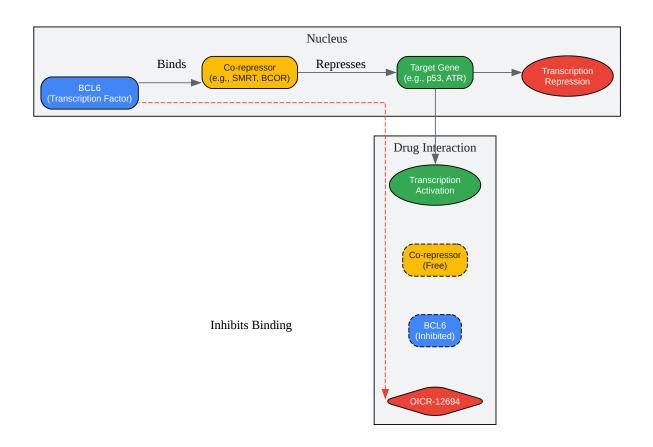
Procedure:

- The BCL6 BTB protein is immobilized on the sensor chip surface using standard amine coupling chemistry.
- A serial dilution of OICR-12694 in running buffer is prepared.
- The diluted compound solutions are injected over the sensor surface, and the binding response is monitored in real-time.
- After each injection, the surface is regenerated using a low pH buffer to remove the bound compound.
- The resulting sensorgrams are analyzed using the instrument's software to determine the association (ka) and dissociation (kd) rate constants.
- The equilibrium dissociation constant (KD) is calculated as the ratio of kd/ka.

Visualizing the BCL6 Inhibition Pathway

The following diagram illustrates the mechanism of action of OICR-12694 in inhibiting the BCL6 signaling pathway.





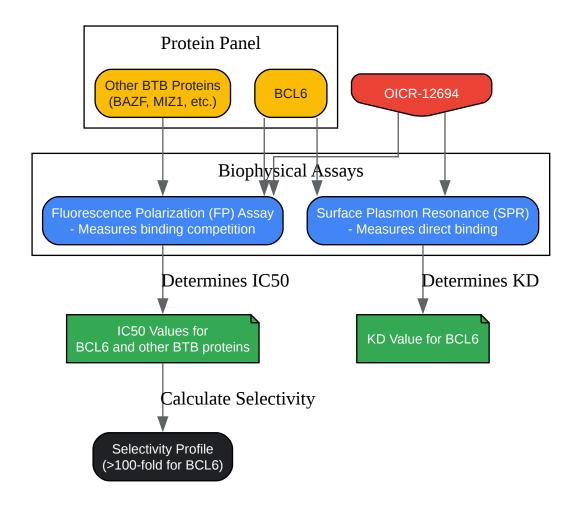
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Caption: Mechanism of OICR-12694 action on the BCL6 pathway.

Experimental Workflow for Selectivity Profiling

The following diagram outlines the workflow used to assess the selectivity of OICR-12694.





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Caption: Workflow for OICR-12694 selectivity profiling.

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References

- 1. pubs.acs.org [pubs.acs.org]
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